

# MPC-0767 solubility in DMSO and other solvents

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## Compound of Interest

Compound Name: MPC-0767

Cat. No.: B15275873

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## MPC-0767 Technical Support Center

This technical support center provides guidance for researchers, scientists, and drug development professionals working with **MPC-0767**. Below you will find frequently asked questions and troubleshooting guides to assist with your experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **MPC-0767**?

A1: **MPC-0767** is an L-alanine ester prodrug of MPC-3100. MPC-3100 is a potent and selective inhibitor of Hsp90 (Heat shock protein 90). As a prodrug, **MPC-0767** is designed for improved aqueous solubility and is rapidly converted to the active compound, MPC-3100, within the body.

Q2: What is the recommended solvent for dissolving **MPC-0767**?

A2: While specific quantitative solubility data is not readily available in public resources, Dimethyl Sulfoxide (DMSO) is a common solvent for preparing stock solutions of similar compounds. For cell-based assays, it is crucial to keep the final concentration of DMSO low (typically below 0.5%, and ideally below 0.1%) to avoid solvent-induced cytotoxicity.

Q3: How should I prepare a stock solution of **MPC-0767**?

A3: To prepare a stock solution, weigh the desired amount of **MPC-0767** powder and dissolve it in a high-purity, anhydrous solvent like DMSO to achieve a desired concentration (e.g., 10

mM). It is recommended to vortex the solution and use an ultrasonic bath to ensure the compound is fully dissolved. Always visually inspect the solution to ensure it is clear before use.

Q4: How should I store **MPC-0767**?

A4: **MPC-0767** should be stored as a solid powder at -20°C for long-term storage (up to 12 months). Once dissolved in a solvent, the stock solution should be stored in aliquots in tightly sealed vials at -80°C for up to 6 months or at -20°C for shorter-term storage. Avoid repeated freeze-thaw cycles.

Q5: I observed precipitation when diluting my **MPC-0767** stock solution into aqueous media. What should I do?

A5: This is a common issue known as "solvent shock." To prevent this, warm your cell culture medium to 37°C. While gently swirling the media, add the required volume of the **MPC-0767** stock solution drop-by-drop. This allows for rapid dispersal and prevents localized high concentrations that can lead to precipitation.

## Solubility Data

Quantitative solubility data for **MPC-0767** in various solvents is not consistently provided in publicly available resources. For precise solubility information, it is highly recommended to consult the certificate of analysis provided by the manufacturer or to contact their technical support directly. The table below is a template to be filled with data from the supplier.

Solvent	Solubility (mg/mL)	Solubility (mM)
DMSO	Data not available	Data not available
Ethanol	Data not available	Data not available
Water	Data not available	Data not available
PBS (pH 7.2)	Data not available	Data not available

## Troubleshooting Guide

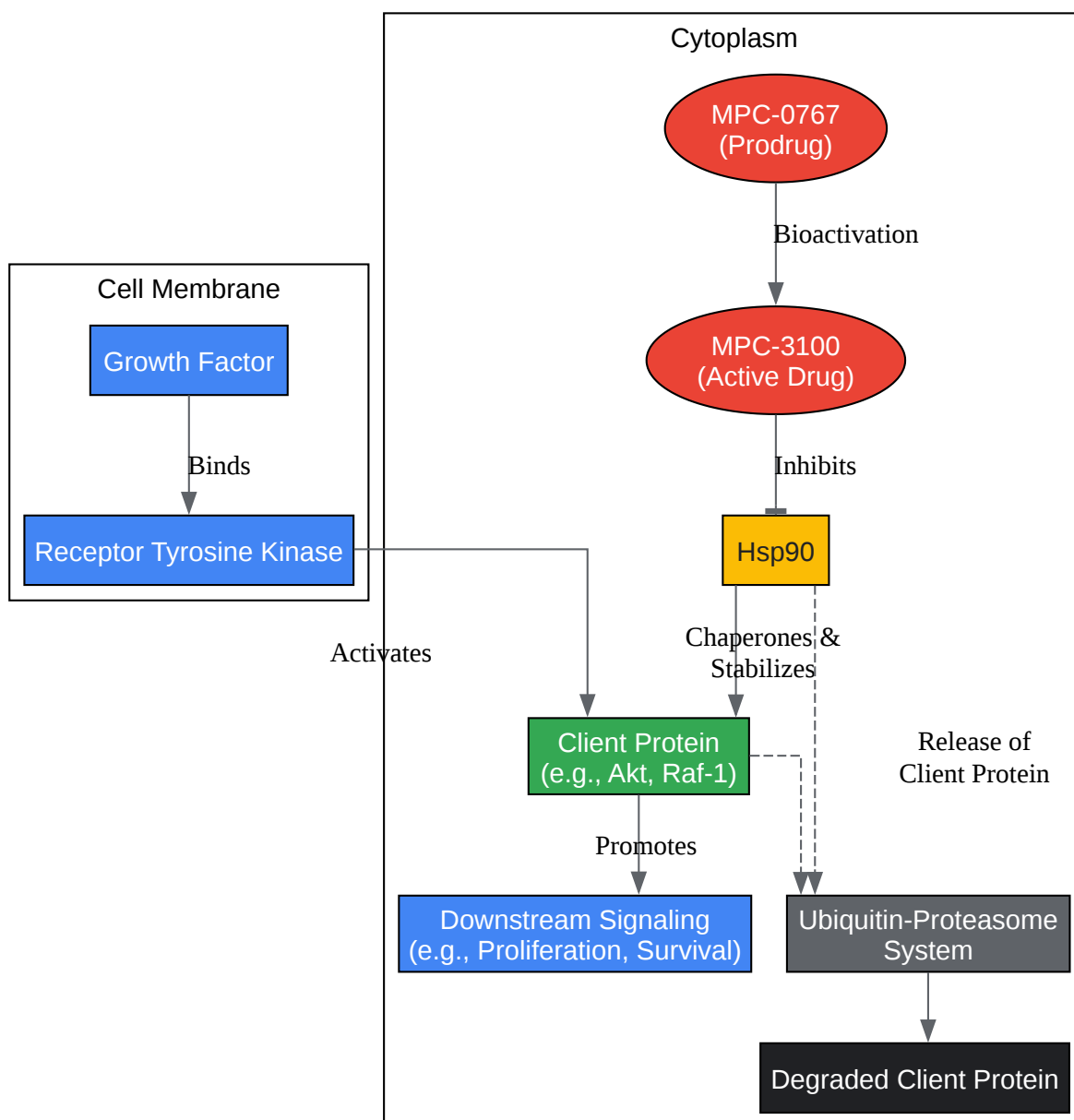
Issue	Possible Cause	Recommended Solution
Compound will not dissolve in DMSO	Insufficient mixing or sonication.	Vortex the solution vigorously. Use an ultrasonic bath to aid dissolution until no visible particles remain.
Compound has degraded.	Ensure proper storage conditions have been maintained. Use a fresh vial of the compound.	
Precipitation in stock solution during storage	Improper storage.	Store aliquots at -80°C to minimize degradation and precipitation. Avoid repeated freeze-thaw cycles.
Solvent not anhydrous.	Use high-purity, anhydrous DMSO for preparing stock solutions.	
Precipitation upon dilution into cell culture media	"Solvent Shock" due to rapid dilution.	Add the stock solution drop-wise to the pre-warmed media while gently swirling.
High final concentration exceeds solubility.	Perform a dose-response experiment to determine the maximum soluble concentration in your specific media.	
"Salting out" effect from high salt concentration in media.	Ensure media is properly diluted if using a concentrate.	
Inconsistent experimental results	Inaccurate stock solution concentration.	Ensure the compound is fully dissolved before making dilutions. Calibrate pipettes and balances regularly.
Degradation of the compound.	Prepare fresh dilutions from a frozen stock aliquot for each	

experiment.

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## Experimental Workflow and Diagrams

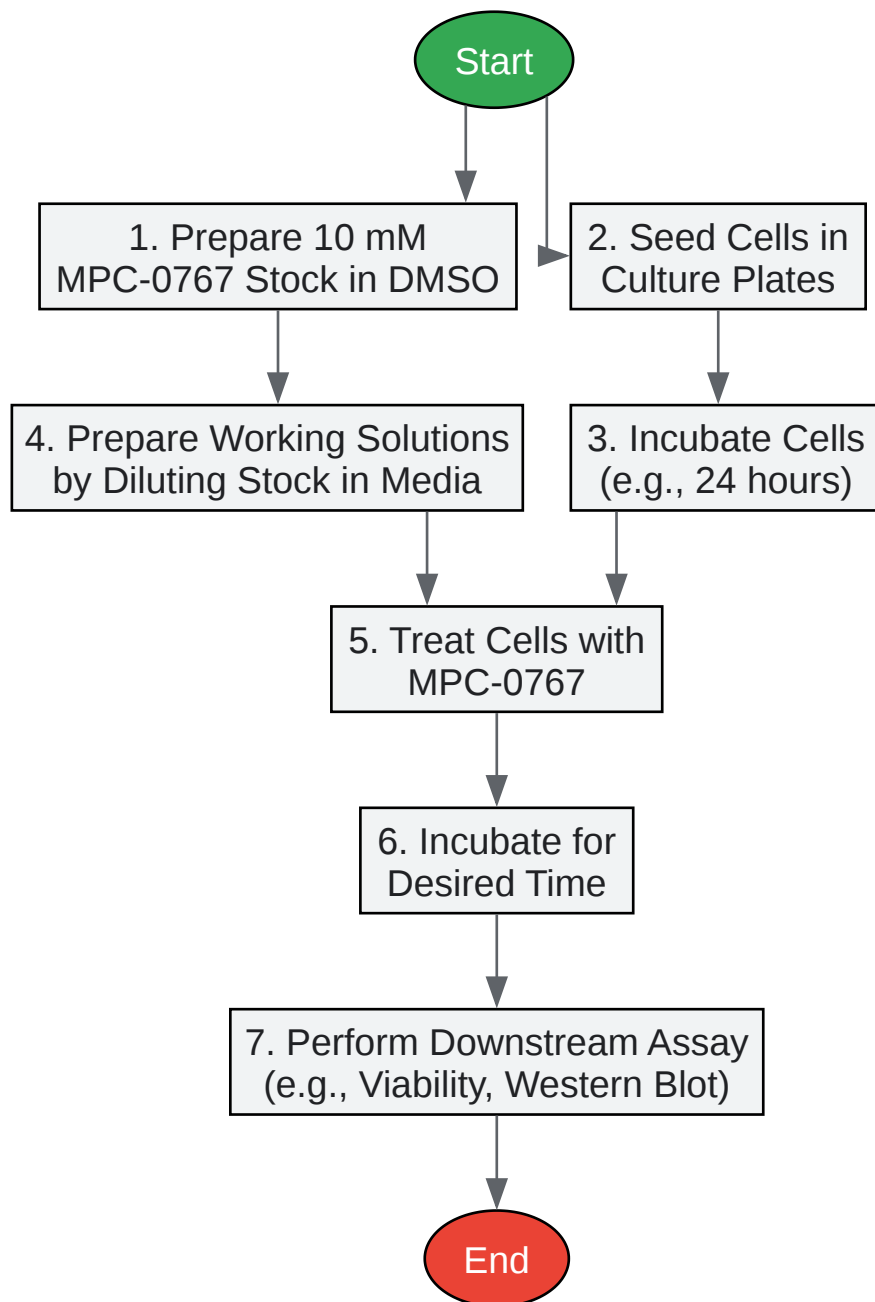
### Signaling Pathway of Hsp90 Inhibition



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Caption: Hsp90 Inhibition Pathway by **MPC-0767/MPC-3100**.

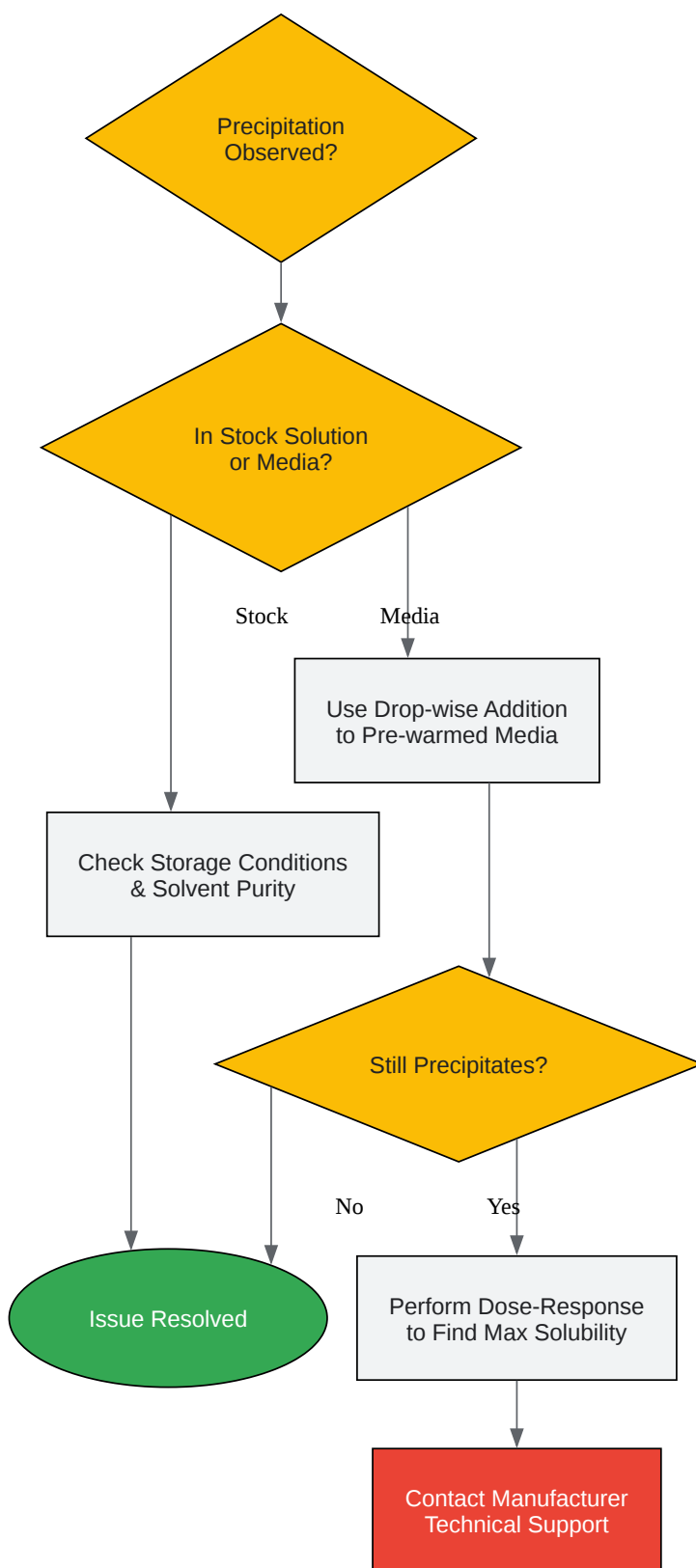
## Experimental Workflow for MPC-0767 Treatment in Cell Culture



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Caption: Cell Culture Experimental Workflow for **MPC-0767**.

## Troubleshooting Logic for Precipitation Issues



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Caption: Troubleshooting Logic for **MPC-0767** Precipitation.

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